

Safeguarding Your Research: A Comprehensive Guide to Handling Anthranilic Acid

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Compound of Interest

Compound Name: Anthranilic acid

Cat. No.: B10759529

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For laboratory professionals engaged in pioneering research and drug development, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **anthranilic acid**, ensuring the well-being of researchers and the integrity of experimental outcomes.

Key Safety and Handling Parameters for Anthranilic Acid

The following table summarizes critical quantitative data for the safe handling of **anthranilic acid**. Adherence to these parameters is crucial for minimizing exposure and ensuring a safe laboratory environment.

Parameter	Value	Source(s)
Physical State	Solid, Crystals, Crystalline Powder	[1][2]
Color	White to yellowish	[1][2]
Odor	Odorless	[1]
Melting Point	144-148 °C (291.2-298.4 °F)	[1][2]
Boiling Point	200 °C (sublimes)	[2]
Density	1.412 g/cm ³ at 20 °C	[1]
Flash Point	>150 °C (>302 °F)	[2][3]
Autoignition Temperature	>530 °C (>986 °F)	[3][4]
Oral LD50 (Rat)	5410 mg/kg	[4][5]
Oral LD50 (Mouse)	1400 mg/kg	[4][5]
EC50 (Daphnia magna, 48h)	85.7 mg/l	[2]
IC50 (Algae, 72h)	19.4 mg/l	[6]

Essential Personal Protective Equipment (PPE) for Handling Anthranilic Acid

A multi-layered approach to personal protection is critical when working with **anthranilic acid**. The following PPE is mandatory to prevent skin and eye contact, as well as respiratory exposure.

PPE Category	Required Equipment	Specifications and Best Practices	Source(s)
Eye and Face Protection	Safety glasses with side-shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]	[1][3][4][7]
Skin and Body Protection	Chemical resistant apron, Gloves, Long-sleeved clothing	Wear appropriate protective gloves and clothing to prevent skin exposure.[4][8]	[1][4][8]
Respiratory Protection	Effective dust mask or approved respirator	Use a dust respirator when generating high concentrations of dust, in cases of inadequate ventilation, or if respiratory irritation occurs.[1] The respirator must be approved under standards such as NIOSH (US) or EN 149 (EU).[3][4][8]	[1][3][4][5][8]

Procedural Guidance: Step-by-Step Operational Plan for Anthranilic Acid

This section provides a detailed, procedural workflow for the safe handling of **anthranilic acid** from initial preparation to final disposal.

1. Preparation and Engineering Controls:

- Ensure adequate ventilation in the work area. The use of process enclosures, local exhaust ventilation, or other engineering controls is recommended to maintain airborne levels below

exposure limits.[1][4]

- An eyewash station and a safety shower should be readily accessible in the immediate work area.[4][9]
- Before handling, wash hands thoroughly.[1]

2. Handling:

- Wear all required personal protective equipment as detailed in the table above.[1]
- Avoid contact with skin, eyes, and clothing.[1][4][10]
- Do not breathe in the dust.[1] Avoid generating dusty conditions.[4][10]
- Keep the container tightly closed when not in use.[4][10]
- Do not eat, drink, or smoke in the handling area.[1]

3. Storage:

- Store in a cool, dry, and well-ventilated area.[4][10]
- Keep the container tightly closed in its original container.[1][4]
- Store away from incompatible materials such as strong oxidizing agents, bases, and reducing agents.[1][2][4]
- Protect from light.[4][10]

4. Accidental Release Measures:

- In case of a spill, immediately clean it up, observing all personal protection precautions.[4]
- Sweep up the spilled material and place it into a suitable, labeled container for disposal.[1][4][8]
- Avoid generating dust during cleanup.[4][8]

- Ensure the area is well-ventilated after the cleanup is complete.[\[2\]](#)[\[4\]](#)
- Thoroughly clean the contaminated surface.[\[1\]](#)

5. First Aid Measures:

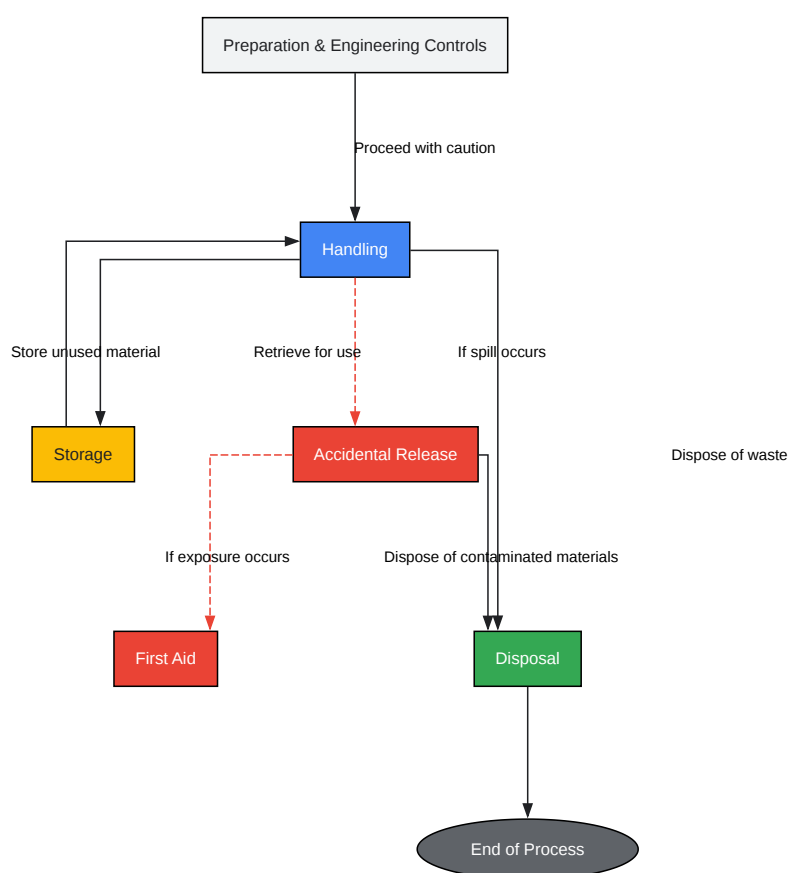
- If in eyes: Immediately flush with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)[\[10\]](#)
- If on skin: Flush the skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.[\[5\]](#)[\[10\]](#)
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[3\]](#)[\[5\]](#)[\[10\]](#)
- If ingested: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[\[5\]](#)[\[10\]](#)

6. Disposal:

- Waste must be disposed of in accordance with all applicable federal, state, and local regulations.[\[1\]](#)
- Empty containers should be taken for local recycling, recovery, or waste disposal.[\[1\]](#) Do not dispose of them with household garbage.[\[11\]](#)

Experimental Workflow for Safe Handling of Anthranilic Acid

The following diagram illustrates the logical flow of operations for the safe handling of **anthranilic acid** in a laboratory setting.



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Caption: Workflow for the safe handling of **anthranilic acid**.

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